

An In-depth Technical Guide on the Safety and Handling of Diisoamyl Sulfoxide

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Compound of Interest

Compound Name: Diisoamyl sulfoxide

Cat. No.: B3057173

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Disclaimer: This document provides a summary of available safety and handling information for **diisoamyl sulfoxide**. Due to a lack of a comprehensive Safety Data Sheet (SDS) specifically for **diisoamyl sulfoxide**, this guide also includes detailed information on Dimethyl Sulfoxide (DMSO) as a related, well-documented compound. It is crucial to note that while both are sulfoxides, their physical, chemical, and toxicological properties differ. The information on DMSO should be used with caution as a preliminary guide for handling **diisoamyl sulfoxide**. Always consult with a qualified safety professional and refer to any available specific safety data for **diisoamyl sulfoxide** before handling.

Introduction to Diisoamyl Sulfoxide

Diisoamyl sulfoxide is an organic sulfur compound. Detailed toxicological and safety data for **diisoamyl sulfoxide** are not readily available in the public domain. Therefore, this guide aims to provide the known information on **diisoamyl sulfoxide** and supplement it with comprehensive data on the widely used and structurally related solvent, Dimethyl Sulfoxide (DMSO). Researchers, scientists, and drug development professionals should use this information as a starting point for a thorough risk assessment.

Physicochemical Properties

A comparison of the known physical and chemical properties of **diisoamyl sulfoxide** and dimethyl sulfoxide is presented below. The significant differences in properties such as boiling point and flash point underscore the importance of treating these as distinct chemicals.

Property	Diisoamyl Sulfoxide	Dimethyl Sulfoxide (DMSO)
CAS Number	7726-23-0[1]	67-68-5[2]
Molecular Formula	C10H22OS[1]	C2H6OS[2]
Molecular Weight	190.35 g/mol [1]	78.13 g/mol [3]
Appearance	Not specified	Colorless liquid[2][3]
Boiling Point	297.5°C at 760 mmHg[1]	189°C (372°F)[3][4]
Melting Point	Not specified	18.5°C (65.3°F)[4]
Flash Point	133.7°C[1]	87 - 95°C (189 - 203°F)[4][5]
Density	0.933 g/cm³[1]	1.100 g/cm³ at 20°C[4]
Solubility in Water	Not specified	Miscible[3][4]

Hazard Identification and Classification (Based on DMSO)

As no specific hazard classification for **diisoamyl sulfoxide** is available, the following information for DMSO is provided for preliminary assessment.

GHS Classification for DMSO:

- Flammable Liquids: Category 4[6][7]
- Skin Irritation: May cause mild skin irritation.[8]
- Eye Irritation: May cause mild eye irritation.[9]

Hazard Statements for DMSO:

- H227: Combustible liquid.[6]

Precautionary Statements for DMSO:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]

It is important to note that DMSO is known for its ability to readily penetrate the skin and can carry other dissolved substances with it.[3][5] This property may also be present in other sulfoxides and necessitates careful handling to avoid systemic exposure to dissolved materials.

Toxicological Information (Based on DMSO)

Detailed toxicological studies on **diisoamyl sulfoxide** are not available. The toxicological profile of DMSO is summarized below. It is generally considered to have low toxicity.[3]

Exposure Route	Effect (DMSO)
Oral	Low acute toxicity. LD50 (rat) is 14,500 mg/kg. [3] May cause nausea, vomiting, and a characteristic garlic-like taste.[3][10]
Dermal	Low acute toxicity.[8] Can cause a burning sensation and rash.[10] The primary concern is its ability to enhance the absorption of other chemicals through the skin.[3][5]
Inhalation	May cause respiratory tract irritation.[9] High concentrations of vapor may lead to headache, dizziness, and sedation.[2][10]
Eye	May cause mild irritation.[9]
Chronic	Prolonged or repeated exposure may cause damage to organs.[11] Studies in animals have shown that high doses can cause changes in the lens of the eye.[8]

A study has indicated that even low concentrations of DMSO may induce retinal apoptosis in vivo and in vitro.[12] Other research points to potential vascular, liver, and kidney toxicity.[10][11]

Handling Precautions and Personal Protective Equipment (PPE)

Given the lack of specific data for **diisoamyl sulfoxide**, the following handling precautions are based on general laboratory safety principles and the well-documented procedures for DMSO.

Engineering Controls:

- Work in a well-ventilated area.[\[13\]](#)
- Use a chemical fume hood for procedures that may generate vapors or aerosols.

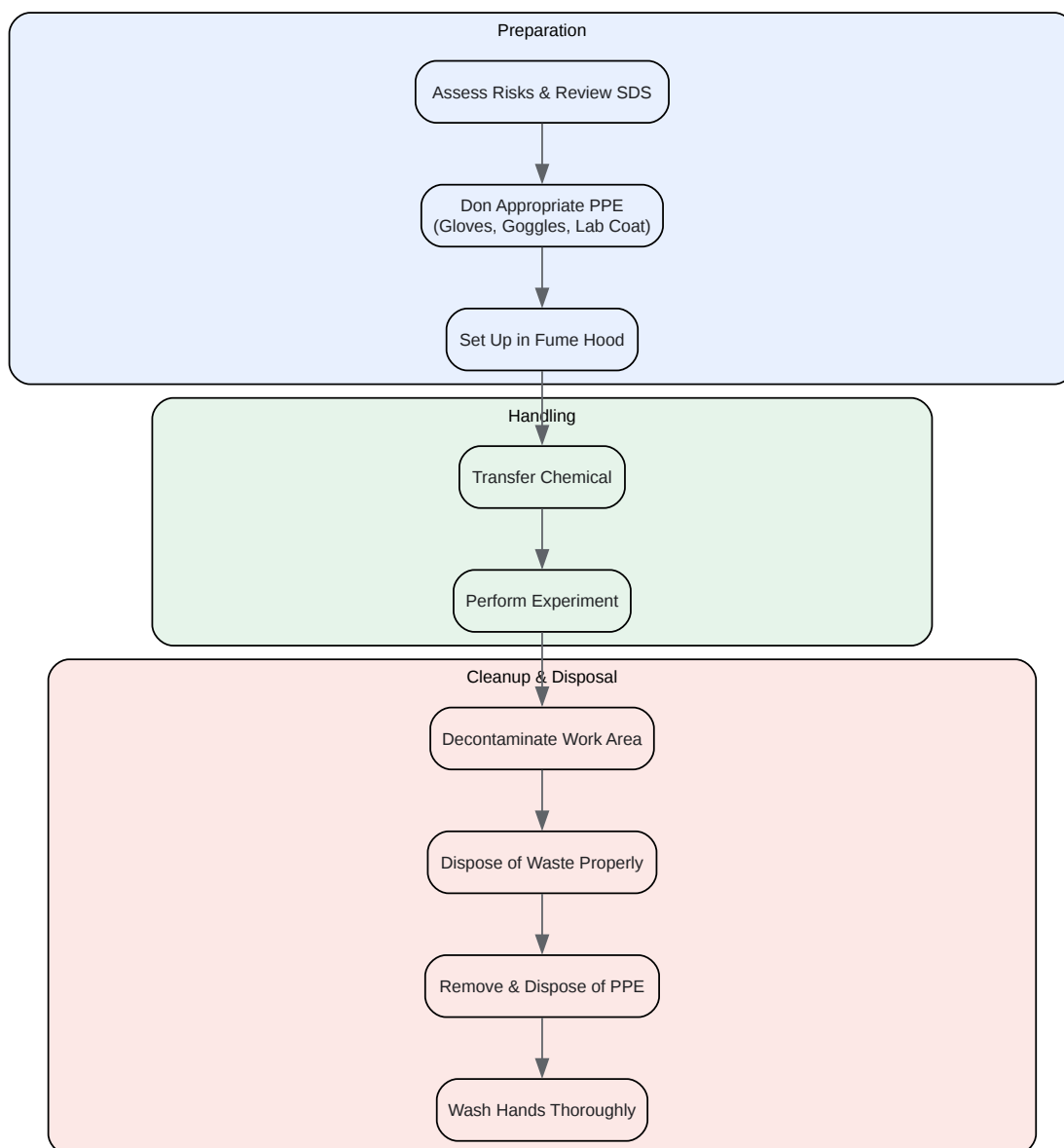
Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield should be worn.[\[13\]](#)
- Skin Protection:
 - Wear a lab coat and appropriate protective clothing.
 - Use chemical-resistant gloves. For DMSO, butyl rubber or neoprene gloves are often recommended.[\[13\]](#) Nitrile gloves may offer limited protection and should be changed frequently.
- Respiratory Protection: If working outside of a fume hood or if vapors are expected, a NIOSH-approved respirator with organic vapor cartridges may be necessary.[\[9\]](#)

General Hygiene:

- Wash hands thoroughly after handling.[\[13\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing promptly and wash it before reuse.

The following diagram illustrates a general workflow for handling sulfoxides like DMSO in a research setting.



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General laboratory workflow for handling sulfoxides.

First Aid Measures (Based on DMSO)

In the event of exposure, the following first aid measures, based on DMSO, are recommended. Seek medical attention if symptoms persist.

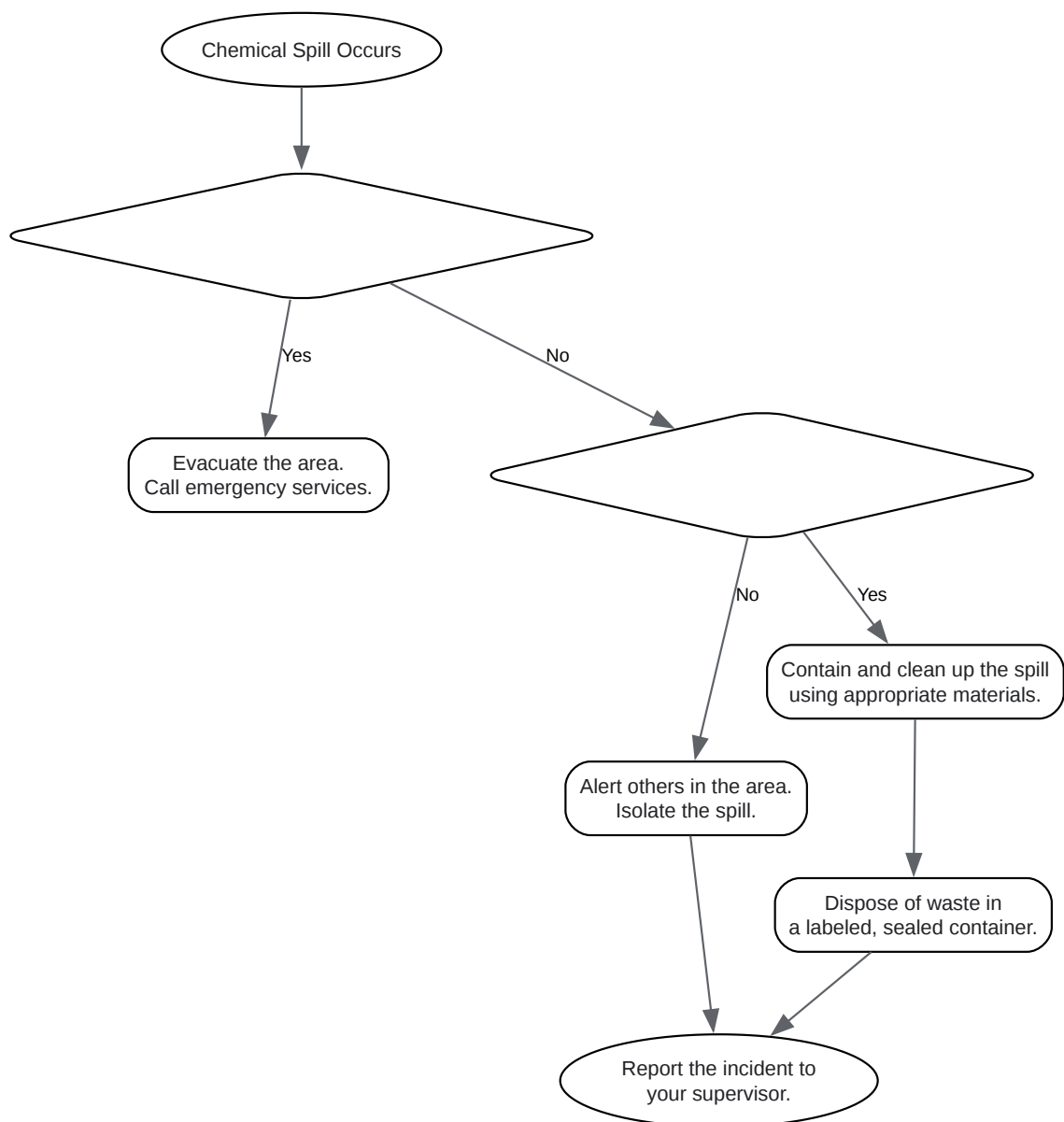
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[9]

Spill and Waste Disposal Procedures (Based on DMSO)

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- Collect: Carefully collect the absorbed material into a sealed container for disposal.
- Clean: Clean the spill area with soap and water.

The following flowchart outlines the decision-making process for responding to a chemical spill.



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Decision flowchart for chemical spill response.

Waste Disposal:

- Dispose of chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain.[13]

Storage and Stability

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[13] Keep away from ignition sources.[13]
- Stability: DMSO is stable under recommended storage conditions.[9] It is hygroscopic and will absorb moisture from the air.[13]
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and strong bases.[5]

Conclusion

While a comprehensive safety profile for **diisoamyl sulfoxide** is not currently available, the information on its known physical properties and the detailed safety data for the related compound, DMSO, provide a foundation for safe handling in a research environment. The key takeaways are to handle **diisoamyl sulfoxide** with the assumption that it may be a combustible liquid and can facilitate skin absorption of other chemicals. Adherence to standard laboratory safety protocols, including the consistent use of appropriate personal protective equipment and engineering controls, is paramount. Researchers should remain vigilant for the emergence of more specific safety data for **diisoamyl sulfoxide**.

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